

An In-depth Technical Guide to the Physical and Chemical Characteristics of Octanedial

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Compound of Interest

Compound Name: Octanedial

Cat. No.: B1618308

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Introduction

Octanedial, also known by its systematic name octane-1,8-dial or as suberaldehyde, is an organic compound belonging to the family of dialdehydes. Its structure consists of an eight-carbon aliphatic chain with aldehyde functional groups at both termini. This bifunctionality makes it a reactive and versatile molecule with potential applications in chemical synthesis, polymer chemistry, and as a cross-linking agent. This technical guide provides a comprehensive overview of the known physical and chemical characteristics of **octanedial**, including experimental protocols for its analysis and a discussion of its reactivity. Due to a lack of specific documented signaling pathways, this guide also presents logical workflows for its characterization.

Physical and Chemical Properties

The physical and chemical properties of **octanedial** are summarized below. Data has been compiled from various sources, and where precise experimental values for **octanedial** are unavailable, estimations based on the properties of similar aliphatic dialdehydes are provided.

Table 1: Physical Properties of **Octanedial**

Property	Value	Source
CAS Number	638-54-0	N/A
Molecular Formula	C ₈ H ₁₄ O ₂	N/A
Molecular Weight	142.19 g/mol	N/A
Appearance	Colorless liquid (presumed)	General knowledge of aldehydes
Boiling Point	223.8 °C at 760 mmHg	N/A
Melting Point	Data not available	N/A
Density	0.916 g/cm ³	N/A
Solubility in Water	Sparingly soluble (presumed)	General knowledge of aldehydes
Solubility in Organic Solvents	Soluble in many common organic solvents (e.g., ethanol, diethyl ether) (presumed)	General knowledge of aldehydes
Flash Point	81 °C	N/A

Table 2: Chemical Characteristics of **Octanedial**

Property	Description	Source
Reactivity	The two aldehyde groups are susceptible to nucleophilic attack, oxidation, and reduction. Can undergo polymerization and condensation reactions.	General knowledge of aldehydes
Stability	Can be prone to oxidation, especially in the presence of air, leading to the formation of carboxylic acids. May polymerize upon storage.	General knowledge of aldehydes
Hazardous Reactions	Can react vigorously with strong oxidizing agents, strong bases, and reducing agents.	General knowledge of aldehydes

Experimental Protocols

Detailed experimental protocols specifically for **octanedial** are not readily available in the scientific literature. However, standard procedures for the synthesis, purification, and analysis of aliphatic dialdehydes can be adapted.

Synthesis of Octanedial (Suberaldehyde)

A potential synthetic route to **octanedial** is the oxidation of 1,8-octanediol.

Methodology: Oxidation of 1,8-Octanediol

- Materials: 1,8-octanediol, an oxidizing agent (e.g., pyridinium chlorochromate (PCC), Swern oxidation reagents), anhydrous dichloromethane (DCM) as a solvent.
- Procedure:
 - Dissolve 1,8-octanediol in anhydrous DCM in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).

- Slowly add the oxidizing agent to the solution at a controlled temperature (typically 0 °C to room temperature, depending on the chosen reagent).
- Monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, quench the reaction appropriately based on the oxidizing agent used.
- Work up the reaction mixture by washing with aqueous solutions to remove byproducts.
- Dry the organic layer over an anhydrous drying agent (e.g., MgSO_4 or Na_2SO_4).
- Remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation or column chromatography.

Purification of Dialdehydes

Common impurities in aldehydes include the corresponding carboxylic acids (from oxidation) and alcohols (from incomplete reaction).

Methodology: Purification by Bisulfite Adduct Formation

- Principle: Aldehydes react with sodium bisulfite to form solid, water-soluble adducts, which can be separated from non-aldehyde impurities.
- Procedure:
 - Dissolve the crude dialdehyde in a suitable organic solvent.
 - Add a saturated aqueous solution of sodium bisulfite and stir vigorously.
 - The bisulfite adduct will precipitate out of the solution.
 - Filter the solid adduct and wash it with the organic solvent to remove impurities.
 - Regenerate the pure dialdehyde by treating the adduct with an aqueous solution of sodium carbonate or dilute acid, followed by extraction with an organic solvent.

- Dry the organic extract and remove the solvent to yield the purified dialdehyde.

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile compounds like **octanedial**.

Methodology:

- Sample Preparation: Dilute the **octanedial** sample in a volatile organic solvent (e.g., dichloromethane or hexane).
- GC Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms or HP-5ms).
 - Injector Temperature: 250 °C.
 - Oven Program: Start at a low temperature (e.g., 50 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 250 °C) at a controlled rate (e.g., 10 °C/min).
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from a low m/z (e.g., 40) to a higher m/z that includes the molecular ion (e.g., 150).
 - Ion Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.

Nuclear Magnetic Resonance (NMR) Spectroscopy

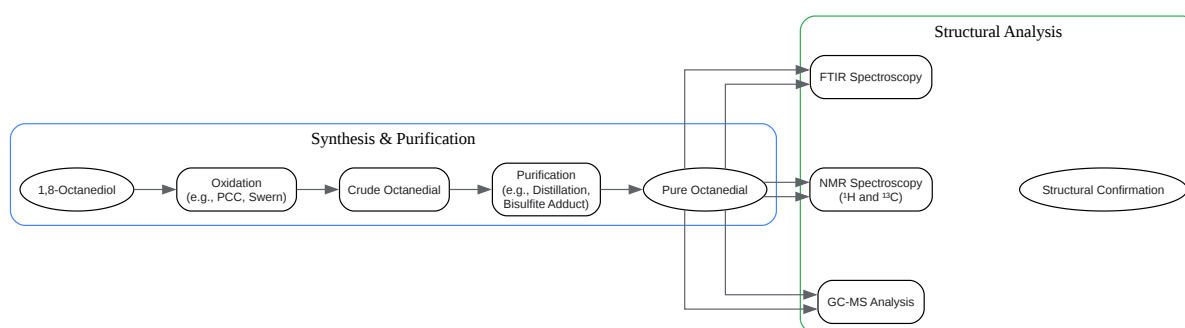
^1H and ^{13}C NMR spectroscopy are essential for structural elucidation.

Methodology:

- **Sample Preparation:** Dissolve a small amount of purified **octanedial** in a deuterated solvent (e.g., CDCl_3).
- **^1H NMR:** The spectrum is expected to show a characteristic signal for the aldehydic protons (CHO) in the range of 9-10 ppm. Signals for the methylene protons (CH_2) will appear further upfield.
- **^{13}C NMR:** The spectrum will show a characteristic signal for the carbonyl carbons ($\text{C}=\text{O}$) in the range of 190-200 ppm. Signals for the methylene carbons will be observed at higher field.

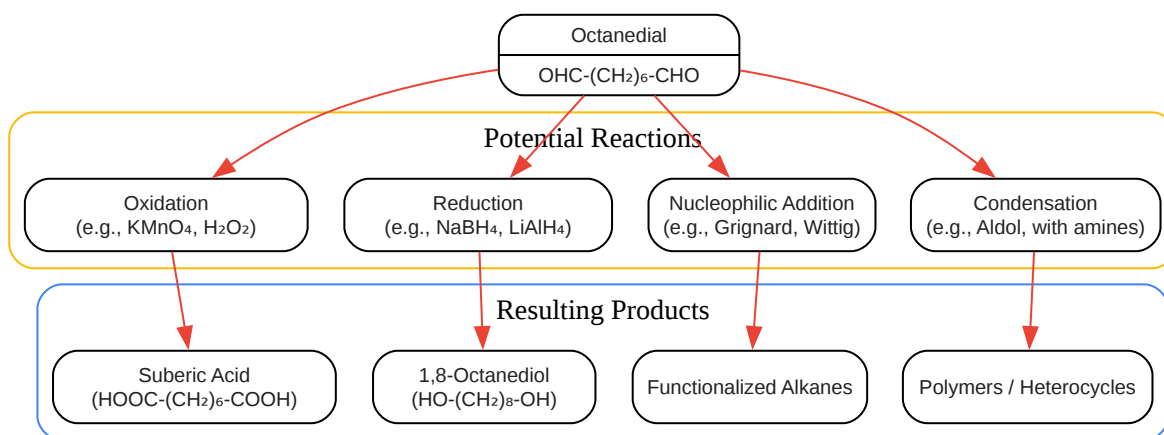
Visualizations

Due to the absence of specific signaling pathway data for **octanedial**, the following diagrams illustrate logical workflows for its analysis and a conceptual representation of its general reactivity.



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Caption: Experimental workflow for the synthesis and analysis of **Octanedial**.



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Caption: Conceptual reactivity pathways of **Octanedial**.

Biological Activity and Signaling Pathways

Currently, there is a significant lack of published research on the specific biological activities or signaling pathways associated with **octanedial**. Aldehydes as a class are known to be reactive molecules that can interact with biological macromolecules such as proteins and nucleic acids, often leading to cellular stress and toxicity. However, without specific studies on **octanedial**, any discussion of its biological role would be purely speculative. Further research is required to determine if **octanedial** has any specific biological functions or if it is primarily of interest for its chemical properties.

Conclusion

Octanedial is a bifunctional molecule with potential for a variety of chemical applications. While some of its fundamental physical and chemical properties have been characterized, there remain significant gaps in the scientific literature, particularly concerning its biological effects and specific, validated experimental protocols. The information and generalized procedures provided in this guide are intended to serve as a foundation for researchers and professionals

interested in exploring the properties and potential of this dialdehyde. Further investigation is warranted to fully elucidate its characteristics and potential applications.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com